

Physical properties like melting point and boiling point of 2-tert-Butylquinoline

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Compound of Interest

Compound Name: 2-tert-Butylquinoline

Cat. No.: B15366439

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An In-depth Technical Guide to the Physical Properties of 2-tert-Butylquinoline

This technical guide provides a comprehensive overview of the known physical properties of **2-tert-Butylquinoline**, with a focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physical Properties of 2-tert-Butylquinoline

2-tert-Butylquinoline is a heterocyclic aromatic organic compound. At room temperature, it exists as a yellow to dark brown clear liquid.^[1] Its physical characteristics are summarized in the table below.

Physical Property	Value	Source
Molecular Formula	C ₁₃ H ₁₅ N	[2][3]
Molecular Weight	185.26 g/mol	[2]
Boiling Point	286.00 to 287.00 °C @ 760.00 mm Hg	[1][4]
271.9 °C @ 760 mmHg	[3]	
Melting Point	Not available (liquid at room temperature)	
Density	1.009 g/cm ³	[3]
Vapor Pressure	0.005000 mmHg @ 25.00 °C (estimated)	[1][5]
Flash Point	> 100.00 °C (> 212.00 °F) TCC	[1]
107.9 °C	[3]	
Refractive Index	1.574	[3]
logP (o/w)	3.741 (estimated)	[1]
Solubility	Soluble in alcohol. Water: 17.97 mg/L @ 25 °C (estimated)	[1][5]

Experimental Protocols

Detailed experimental protocols for the determination of the melting and boiling points of **2-tert-Butylquinoline** are not readily available in the public domain. However, the synthesis of this compound and related derivatives has been described. The following section outlines a general procedure for the synthesis of quinolines, which provides context for the experimental handling of such compounds.

Synthesis of Quinolines via Dehydrogenative Coupling

A common method for the synthesis of quinoline derivatives involves the dehydrogenative coupling of 2-aminobenzyl alcohols with other alcohols. This methodology offers an atom- and step-economical route to constructing quinolines, with water as the only byproduct.[6]

General Procedure:

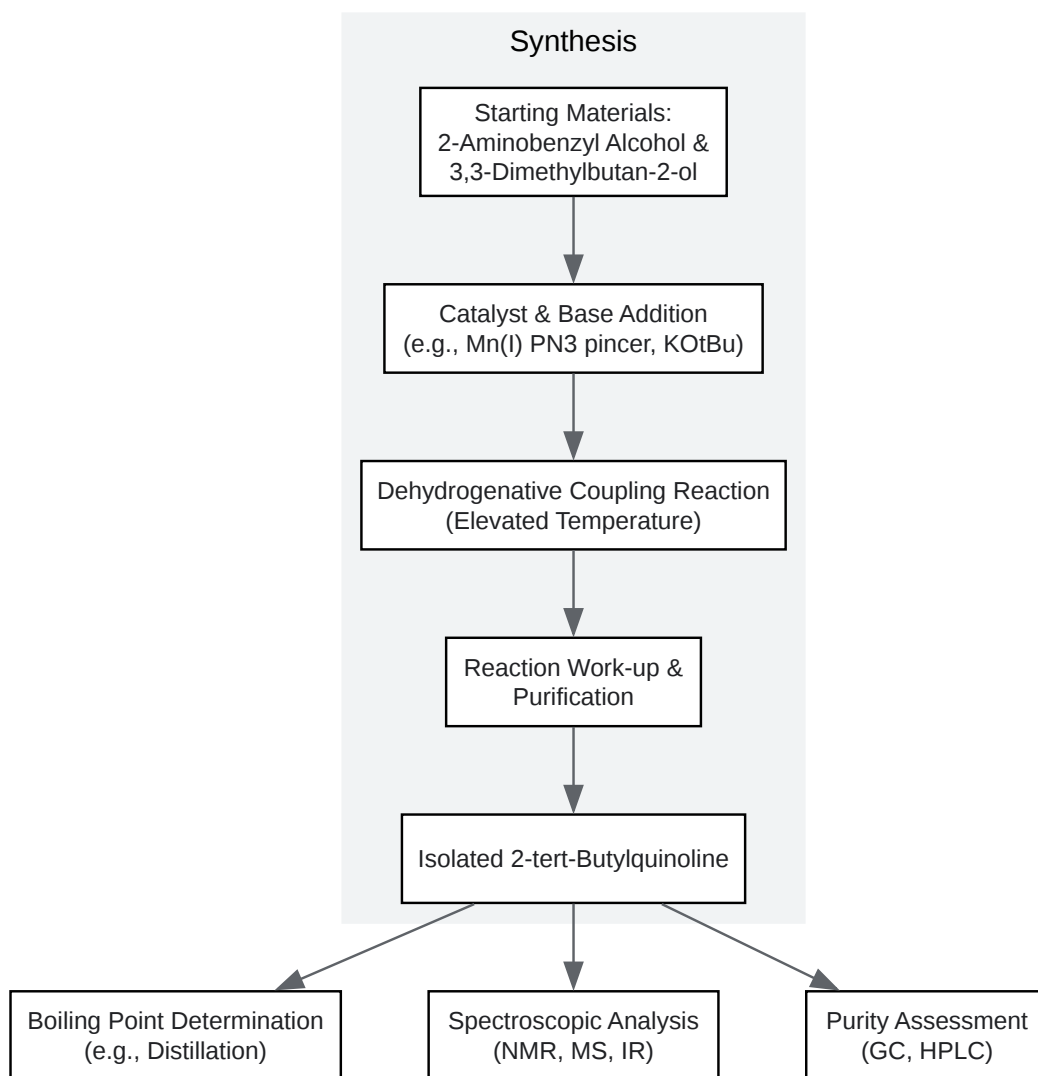
- A mixture of a 2-aminobenzyl alcohol and a secondary alcohol is prepared.
- A manganese(I) PN³ pincer complex is introduced as a catalyst.
- The reaction is carried out in the presence of a base, such as potassium tert-butoxide (KOtBu), at an elevated temperature (e.g., 140 °C).[6]
- The specific choice of base can influence the selectivity of the reaction, leading to either the quinoline or the corresponding 1,2,3,4-tetrahydroquinoline.[6]
- For the synthesis of 2-(tert-butyl)quinoline, the sterically bulky 3,3-dimethylbutan-2-ol can be used as the secondary alcohol, although this may result in lower conversion rates.[6]

This synthetic approach highlights the conditions under which **2-tert-Butylquinoline** is formed and handled in a laboratory setting. The determination of its physical properties, such as boiling point, would typically follow standard laboratory procedures using techniques like distillation under controlled pressure.

Visualizations

As **2-tert-Butylquinoline** is a synthetic chemical compound, it is not directly involved in biological signaling pathways. Therefore, a diagram illustrating a relevant experimental workflow is provided below.

General Workflow for Synthesis and Characterization of 2-tert-Butylquinoline

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Caption: Synthesis and Characterization Workflow.

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References

- 1. para-tert-butyl quinoline, 61702-91-8 [thegoodscentcompany.com]
- 2. 2-tert-Butylquinoline | C₁₃H₁₅N | CID 598409 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemnet.com [chemnet.com]
- 4. Para-tert-butyl Quinoline | 61702-91-8 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 5. 6-tert-butyl quinoline, 68141-13-9 [thegoodscentcompany.com]
- 6. pubs.acs.org [pubs.acs.org]
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